

health and safety handling precautions for 1-Methylimidazole

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Compound of Interest

Compound Name: 1-Methylimidazole

Cat. No.: B024206

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An In-depth Technical Guide to the Health and Safety Handling of **1-Methylimidazole**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methylimidazole (CAS No. 616-47-7) is a heterocyclic aromatic organic compound widely utilized in pharmaceutical synthesis, as a precursor to ionic liquids, a catalyst, and a specialty solvent.^{[1][2][3]} Its utility in research and development, particularly in drug development, necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols to ensure the well-being of laboratory personnel. This guide provides a comprehensive overview of the health and safety precautions required for handling **1-Methylimidazole**, with a focus on quantitative data, detailed experimental protocols for safety, and clear visual workflows.

Hazard Identification and Classification

1-Methylimidazole is classified as a hazardous substance and requires careful handling.^{[4][5]} The primary hazards are its toxicity upon contact with skin or if swallowed, and its corrosive nature, which can cause severe skin burns and eye damage.^{[5][6]} It is also suspected of damaging fertility or the unborn child.

Table 1: GHS Hazard Classification for **1-Methylimidazole**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[5][7]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[5][6]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[5][6]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[5]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child
Combustible Liquid	Category 4	H227: Combustible liquid

Source: Various Safety Data Sheets[5][6][7]

Toxicological Data

Understanding the quantitative toxicological data is crucial for risk assessment in a laboratory setting.

Table 2: Acute Toxicity Data for **1-Methylimidazole**

Route of Exposure	Species	Test Type	Value	Reference
Oral	Rat (male and female)	LD ₅₀	1,144 mg/kg	[5]
Dermal	Rabbit (male and female)	LD ₅₀	400 - 640 mg/kg	[5][8]

LD₅₀: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of the test population.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Methylimidazole** is provided below.

Table 3: Physical and Chemical Properties of **1-Methylimidazole**

Property	Value
Appearance	Colorless to yellow liquid[9][10]
Odor	Amine-like, pyridine-like[3][9]
Boiling Point	198 °C (388 °F)[2][9]
Melting Point	-60 °C (-76 °F)[9]
Flash Point	92 °C (197.6 °F)[9]
Specific Gravity	1.030 g/cm ³ [4][9]
Solubility	Soluble in water[9][11]
Vapor Pressure	0.399 mmHg at 25°C[4]

Source: Various Safety Data Sheets[2][3][4][9][11]

Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment must be utilized.

Engineering Controls

- Ventilation: Always handle **1-Methylimidazole** in a well-ventilated area. A certified laboratory chemical fume hood is required for all operations that may generate vapors or aerosols.[9][12]

- Safety Stations: An emergency eyewash station and a safety shower must be readily accessible, within a 10-second travel distance from the work area.[\[9\]](#)[\[12\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Methylimidazole**:

- Eye and Face Protection: Wear chemical safety goggles that meet European Standard EN166 or OSHA's 29 CFR 1910.133 regulations. A full-face shield is also recommended.[\[4\]](#)[\[9\]](#)[\[13\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves, such as butyl rubber or PVC.[\[5\]](#) It is recommended to use gloves with a protection class of 5 or higher (breakthrough time > 240 minutes) for prolonged contact.[\[4\]](#) Always inspect gloves for integrity before use and wash hands thoroughly after removal.[\[4\]](#)[\[14\]](#)
 - Protective Clothing: A fully-buttoned lab coat or a chemical-resistant suit is required.[\[9\]](#)[\[13\]](#) When handling corrosive liquids, wear trousers or overalls outside of boots to prevent spills from entering footwear.[\[4\]](#)
- Respiratory Protection: If vapors or aerosols are generated and engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter for organic vapors (Type AK-P filter) should be used.[\[4\]](#)[\[9\]](#)

Safe Handling and Storage Protocols

Handling

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[15\]](#)
- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[14\]](#)
- Do not eat, drink, or smoke in areas where **1-Methylimidazole** is handled or stored.[\[5\]](#)[\[14\]](#)

- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- Take precautionary measures against static discharge.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)[\[12\]](#)
- Store locked up.[\[5\]](#)
- The substance is hygroscopic; protect from moisture. Handling and storing under nitrogen is recommended.
- Store away from incompatible materials such as strong acids, strong oxidizing agents, acid chlorides, and acid anhydrides.[\[4\]](#)[\[9\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Protocols for **1-Methylimidazole** Exposure

Exposure Route	Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor. [9]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes. Immediately call a POISON CENTER or doctor. Wash clothing before reuse. [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor. [6] [9]
Ingestion	Rinse mouth. Do NOT induce vomiting. If the victim is conscious, give a cupful of water. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor. [9]

Source: Various Safety Data Sheets[\[6\]](#)[\[9\]](#)

Accidental Release and Fire-Fighting Measures

Accidental Release Measures

A clear, pre-planned response is essential for managing spills.

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Absorb the spill with inert material (e.g., vermiculite, sand, or earth).[\[9\]](#)

- Collect the absorbed material into a suitable, labeled container for disposal.[9]
- Clean the affected area thoroughly.
- Major Spills:
 - Evacuate the danger area immediately.
 - Alert emergency responders and inform them of the location and nature of the hazard.[4]
 - Move upwind from the spill.[4]
 - Contain the spill by covering drains and using liquid-absorbent material.

Fire-Fighting Measures

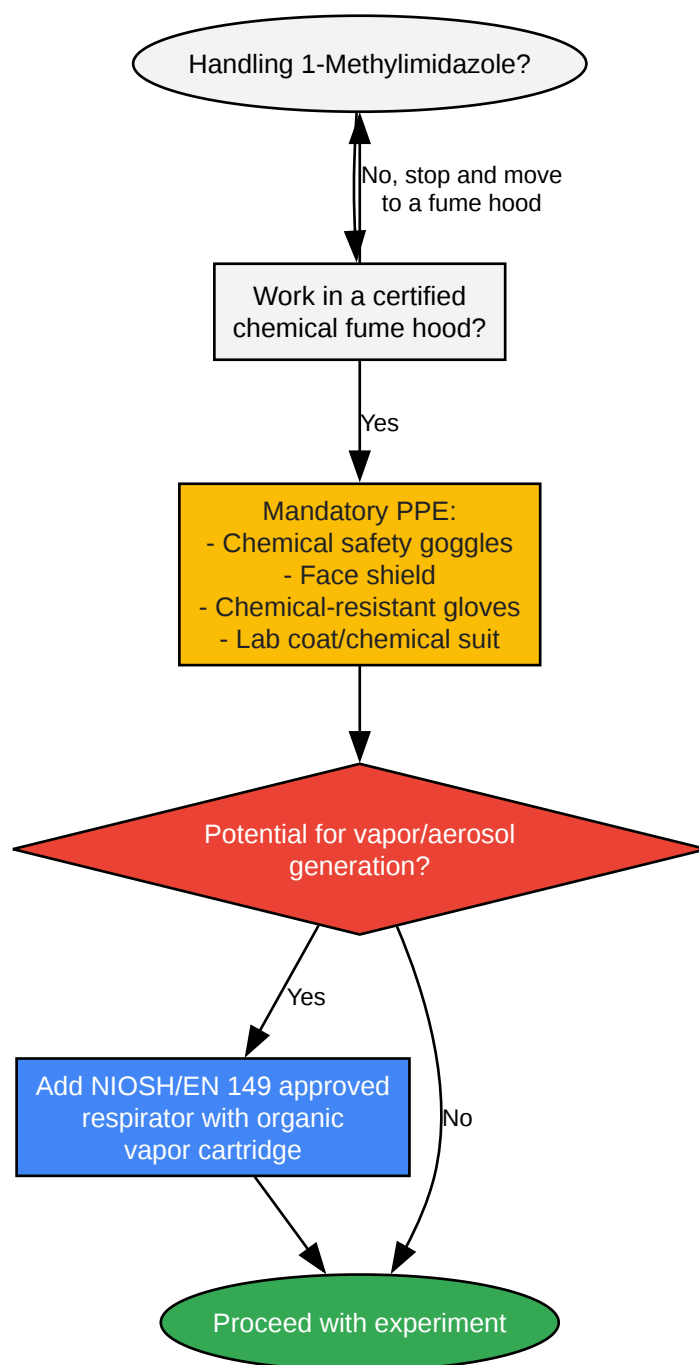
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[5][6]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[6]
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may form explosive mixtures with air, especially with intense heating. Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[4][9]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[5]

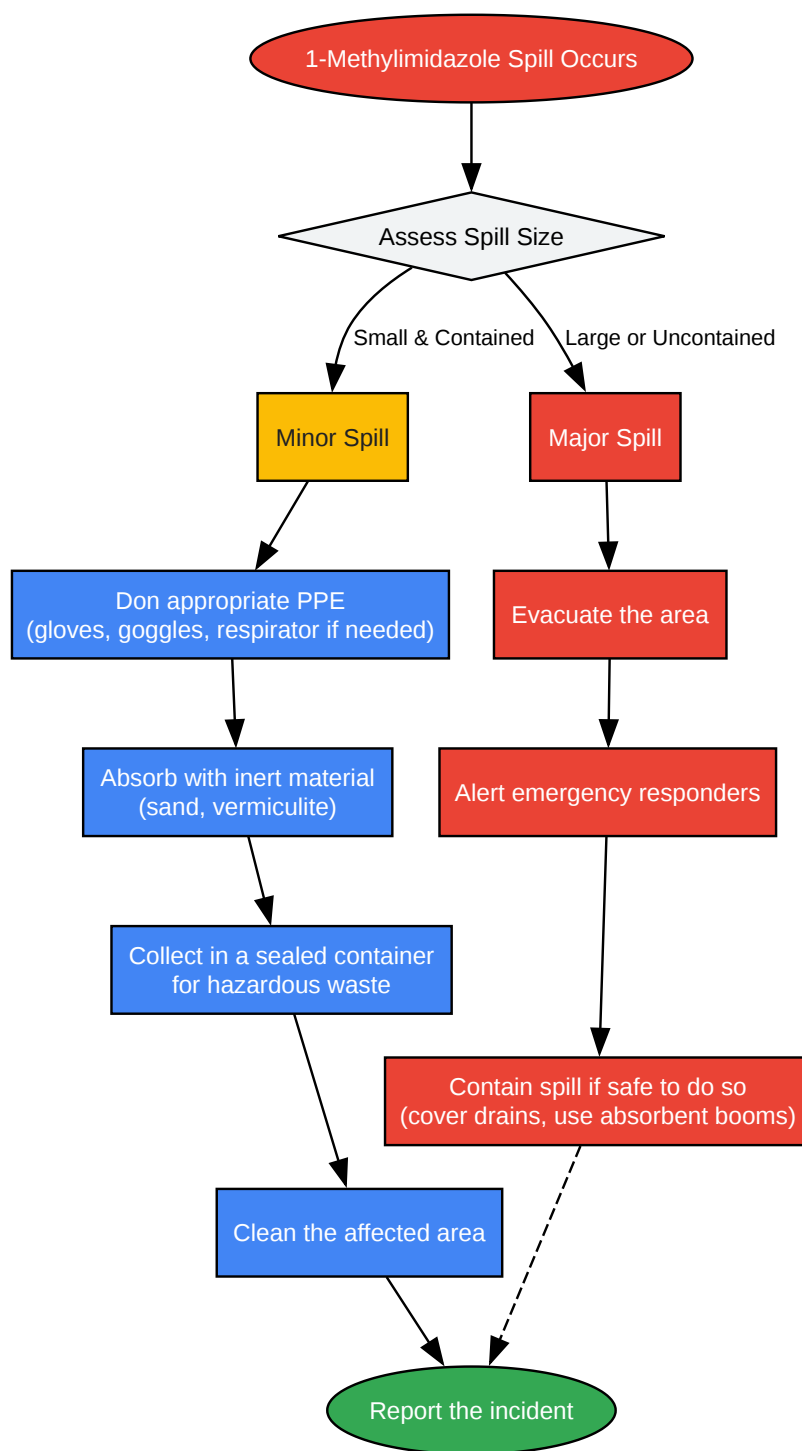
Waste Disposal

All waste containing **1-Methylimidazole** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[4] Puncture containers to prevent re-use and dispose of them at an authorized landfill.[4] Do not allow the product to enter drains or the environment.[11]

Visualized Workflows and Logical Relationships

Personal Protective Equipment (PPE) Decision Pathway





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